Part 1: Physicochemical Profile & Hazard Identification[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Bromo-3-iodo-1H-indole*
CAS No.:	*868694-19-3*
Cat. No.:	*B1343221*

Get Quote

1.1 Compound Specifications

Property	Data
Chemical Name	5-Bromo-3-iodo-1H-indole
CAS Number	868694-19-3
Molecular Formula	C_8H_5BrIN
Molecular Weight	321.94 g/mol
Appearance	Off-white to beige/light brown solid
Solubility	Soluble in DMSO, DMF, THF; sparingly soluble in DCM; insoluble in water.[1]
Melting Point	Decomposes prior to distinct melting >120°C (variable by purity)

© 2026 BenchChem. All rights reserved.

1.2 Hazard Classification (GHS) While specific SDS data can vary by vendor, the presence of the indole core and reactive halogens dictates a conservative safety profile based on structural analogs (e.g., 5-bromoindole, 3-iodoindole).[1]

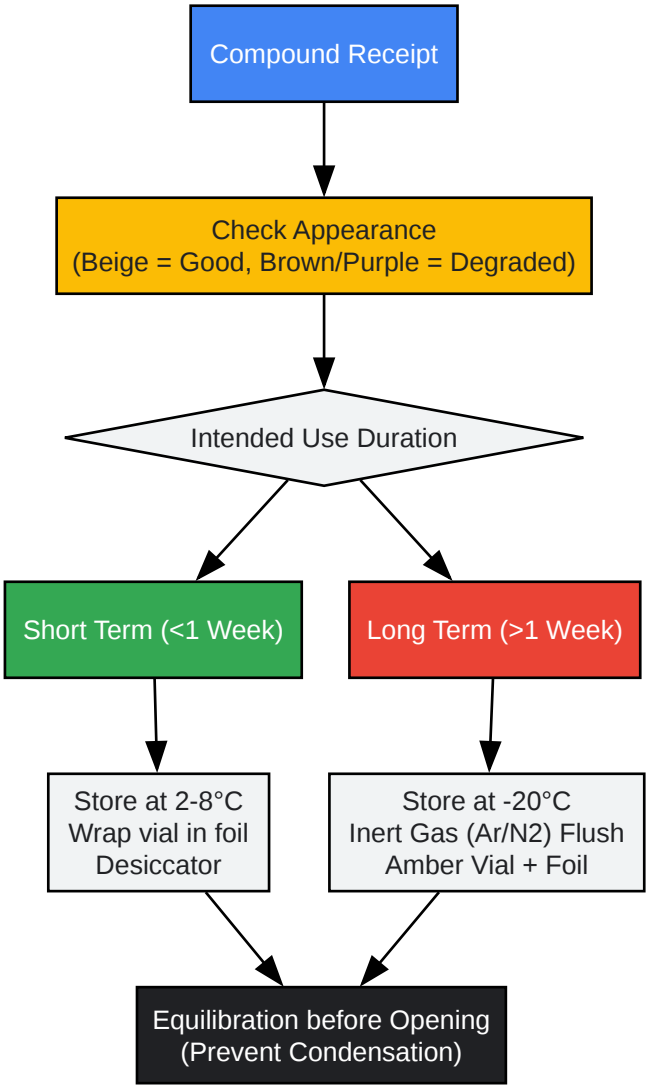
- Signal Word:WARNING
- Hazard Statements:
  - H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.[1]
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Specific Risk:Light Sensitive. Iodinated heterocycles are prone to homolytic cleavage of the C-I bond upon UV exposure, leading to liberation of iodine (discoloration) and radical byproducts.[1]

Part 2: Storage & Stability Protocol

The integrity of **5-Bromo-3-iodo-1H-indole** is compromised by three factors: light (photolysis), heat (thermal decomposition), and moisture (hydrolysis, though less critical than light).[1]

2.1 Storage Logic Tree

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Decision logic for storage to prevent photo-degradation and hydrolysis.

2.2 Stability Best Practices

- Light: Always store in amber glass. For added protection, wrap containers in aluminum foil. [1]
- Atmosphere: Long-term storage requires an inert atmosphere (Argon preferred over Nitrogen due to density) to prevent oxidative degradation.[1]
- Thawing: Allow refrigerated/frozen containers to reach room temperature before opening. Opening a cold vial introduces atmospheric moisture, which condenses on the solid,

© 2026 BenchChem. All rights reserved.

accelerating decomposition.[1]

Part 3: Operational Handling & Synthesis[1]

3.1 PPE Selection

- Respiratory: Handling dry powder requires a fume hood.[1] If weighing >1g outside a hood, use an N95 or P100 particulate respirator.[1]
- Dermal: Nitrile gloves (minimum thickness 0.11 mm) are sufficient for incidental contact.[1] Double gloving is recommended when handling solutions in penetrating solvents like DMSO or DMF.[1]
- Eyes: Chemical splash goggles are mandatory.[1]

3.2 Synthesis Protocol (Self-Validating) Objective: Synthesize **5-Bromo-3-iodo-1H-indole** from 5-bromoindole using N-Iodosuccinimide (NIS).[1] This route is preferred over I_2/KOH for better regioselectivity and milder conditions.[1]

- Reagents:
  - 5-Bromoindole (1.0 equiv)[1][2][3]
  - N-Iodosuccinimide (NIS) (1.05 equiv)[1]
  - Solvent: DMF (Dimethylformamide) or Acetonitrile (ACN)[1]
- Procedure:
  - Dissolution: Dissolve 5-bromoindole in DMF (0.2 M concentration) at 0°C (ice bath).
  - Addition: Add NIS portion-wise over 10 minutes. Note: Exothermic reaction; maintain temp <5°C to prevent over-iodination.
  - Reaction: Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT) for 2 hours.
  - Validation (TLC): Check TLC (Hexane/EtOAc 4:1). Product (Rf ~0.4) should be distinct from starting material (Rf ~0.6).[1]

© 2026 BenchChem. All rights reserved.

- Workup (Critical Step): Pour mixture into ice-water (5x volume). The product typically precipitates.[1]
  - If solid forms: Filter and wash with 10% $Na_2S_2O_3$ (to remove free iodine) and water.[1]
  - If oil forms:[1] Extract with EtOAc, wash organic layer with 10% $Na_2S_2O_3$, water, and brine.[1]
- Purification: Recrystallization from Ethanol/Water or Column Chromatography (Hexane/EtOAc).[1]

Part 4: Selective Functionalization (The "Why")

The primary value of **5-Bromo-3-iodo-1H-indole** is its ability to undergo sequential cross-coupling.[1] The C3-I bond is weaker (Bond Dissociation Energy ~65 kcal/mol) than the C5-Br bond (~81 kcal/mol).[1] Palladium catalysts will insert into the C-I bond preferentially at room temperature.[1]

4.1 Sequential Coupling Workflow



Click to download full resolution via product page

Figure 2: Sequential functionalization strategy leveraging differential halogen reactivity.

4.2 Experimental Insight for Selectivity

- Temperature Control: Perform the first coupling (C3) at Room Temperature or below 40°C. Heating >60°C increases the risk of competitive oxidative addition at the C5-Br position, leading to mixtures.[1]
- Catalyst Choice: Use standard catalysts like $Pd(PPh_3)_4$ or $Pd(dppf)Cl_2$ for the C3 coupling.[1] More active catalysts (e.g., Pd-XPhos) might erode selectivity by activating the bromide prematurely.[1]

© 2026 BenchChem. All rights reserved.

Part 5: Emergency Response & Waste

Scenario	Protocol
Spill (Solid)	Dampen with water to prevent dust.[1] Sweep into a container. Clean area with 10% sodium thiosulfate (removes iodine stains).[1]
Skin Contact	Wash immediately with soap and water.[1] If brown staining (iodine) appears, wash with dilute thiosulfate solution.[1]
Fire	Emits toxic fumes (HBr, HI, NOx).[1] Use dry chemical, CO_2, or foam.[1] Firefighters must wear SCBA.[1]
Waste Disposal	Dispose of as Halogenated Organic Waste.[1] Do not mix with strong oxidizers or acids.[1]

References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 18729673, **5-bromo-3-iodo-1H-indole**. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 5-bromo-3-iodo-1H-indole | C8H5BrIN | CID 18729673 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo-3-iodo-1-methyl-1H-indole | C9H7BrIN | CID 137376290 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-Bromo-3-iodo-1-methyl-1H-indole | C9H7BrIN | CID 137376290 - PubChem [pubchem.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Part 1: Physicochemical Profile & Hazard Identification[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343221/docs#part-1-physicochemical-profile-hazard-identification-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check